

A Preliminary Investigation into the Bioactivity of Lactose Octaacetate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lactose octaacetate*

Cat. No.: *B1353273*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Lactose octaacetate, a fully acetylated derivative of lactose, is a compound of growing interest in the fields of pharmaceuticals and material science. While its synthesis and basic properties have been documented, a comprehensive understanding of its biological activities is still emerging. This technical guide provides a detailed overview of the preliminary investigations into the bioactivity of **lactose octaacetate**, with a focus on its antimicrobial, antiviral, and cytotoxic properties. The information presented herein is intended to serve as a foundational resource for researchers and professionals involved in drug discovery and development, offering insights into the potential therapeutic applications of this modified disaccharide.

Bioactivity of Lactose Octaacetate

Preliminary studies have revealed that **lactose octaacetate** possesses a range of biological activities, most notably against certain fungal strains and viruses. Its effects on bacterial species have been found to be limited.

Antimicrobial Activity

Lactose octaacetate has demonstrated more potent antifungal activity compared to its antibacterial effects^[1]. It exhibits slight to moderate inhibitory action against several common

fungal species, as detailed in the table below.

Antiviral Activity

The antiviral properties of **lactose octaacetate** have been investigated against a panel of viruses. Notably, it has shown specific activity against Poliovirus 1 (PV-1), while being inactive against Herpes Simplex Virus type 1 (HSV-1), Influenza A virus (IAV/H3N2), and Coxsackievirus B1[1].

Cytotoxicity

The cytotoxic profile of **lactose octaacetate** has been evaluated against various mammalian cell lines. The compound has demonstrated low cytotoxicity, suggesting a favorable preliminary safety profile for potential therapeutic applications[1][2].

Quantitative Bioactivity Data

The following tables summarize the quantitative data from preliminary bioactivity studies of **lactose octaacetate**.

Table 1: Antifungal Activity of **Lactose Octaacetate**

Fungal Species	Inhibition Zone Diameter (mm)
Aspergillus niger ATCC 1015	18
Penicillium sp.	20
Rhizopus sp.	19
Fusarium moniliforme ATCC 38932	18

Data from a study where 60 μ L of a 10 mg/mL solution of **lactose octaacetate** was used in an agar well diffusion assay.[1]

Table 2: Antiviral Activity of **Lactose Octaacetate** against Poliovirus 1 (PV-1)

Parameter	Value
50% Inhibitory Concentration (IC50)	215 µg/mL
Selectivity Index (SI)	2.4

The Selectivity Index (SI) is calculated as the ratio of the 50% Cytotoxic Concentration (CC50) to the 50% Inhibitory Concentration (IC50).^[1]

Table 3: Cytotoxicity of **Lactose Octaacetate**

Cell Line	50% Cytotoxic Concentration (CC50) (µg/mL)
Human epithelial type 2 (HEp-2)	533
Madin-Darby canine kidney (MDCK)	688
Madin-Darby bovine kidney (MDBK)	1100

Cytotoxicity was determined after 48 hours of exposure.^[1]

Experimental Protocols

This section provides detailed methodologies for the key experiments cited in this guide.

Synthesis of Lactose Octaacetate (Microwave-Assisted)

This protocol describes a "green" synthesis method for **lactose octaacetate** using microwave irradiation^[1].

Materials:

- D-(+)-lactose monohydrate
- Acetic anhydride
- Anhydrous sodium acetate

- Distilled water
- 95% Ethanol

Procedure:

- Mix 10.0 g (0.029 mol) of D-(+)-lactose monohydrate with 30 cm³ (0.27 mol) of acetic anhydride and 3.0 g (0.036 mol) of anhydrous sodium acetate in a round-bottom flask.
- Subject the reaction mixture to microwave irradiation at 700 W for 10-30 minutes.
- Pour the resulting sample into 200 cm³ of distilled water with ice cubes and stir.
- Store the mixture at 4 °C for 12 hours to allow for the precipitation of **lactose octaacetate** as a white solid.
- Filter the precipitate under vacuum and wash with distilled water.
- Purify the **lactose octaacetate** by recrystallization from 95% ethanol and then distilled water.
- Dry the purified product in a vacuum oven to a constant weight.

Antifungal Susceptibility Testing (Agar Well Diffusion Method)

This protocol outlines the procedure for assessing the antifungal activity of **lactose octaacetate**^[1].

Materials:

- **Lactose octaacetate** solution (10 mg/mL in methanol or DMSO)
- Fungal cultures (Aspergillus niger ATCC 1015, Penicillium sp., Rhizopus sp., Fusarium moniliforme ATCC 38932)
- Malt Extract Agar (MEA) plates
- Sterile pipette tips and micropipettes

- Positive controls (e.g., Nystatin)
- Negative controls (methanol or DMSO)

Procedure:

- Prepare MEA plates and allow them to solidify.
- Inoculate the surface of the MEA plates uniformly with the respective fungal cultures.
- Create wells of a specific diameter in the agar using a sterile cork borer.
- Add 60 μ L of the **lactose octaacetate** solution to the designated wells.
- Add the positive and negative controls to separate wells.
- Incubate the plates at an appropriate temperature for 24-48 hours.
- Measure the diameter of the inhibition zones around the wells in millimeters.

Cytotoxicity Assay (Neutral Red Uptake Assay)

This protocol details the method for evaluating the cytotoxicity of **lactose octaacetate** on mammalian cell lines^[1].

Materials:

- Confluent monolayer cell cultures (MDBK, HEp-2, or MDCK) in a 96-well plate
- **Lactose octaacetate** solutions of varying concentrations
- Culture medium
- Neutral red solution
- ELISA reader

Procedure:

- Treat the confluent cell monolayers with culture medium containing increasing concentrations of **lactose octaacetate**. Include untreated cells as a control.
- Incubate the plates at 37°C in a 5% CO₂ atmosphere for 48 hours.
- Following incubation, measure the viability of the cells using a neutral red uptake assay.
- Read the absorbance at a wavelength of 540 nm using an ELISA reader.
- Calculate the 50% cytotoxic concentration (CC50) from the dose-response curve.

Antiviral Activity Assay (Cytopathic Effect Inhibition Test)

This protocol describes the method used to determine the antiviral activity of **lactose octaacetate** against Poliovirus 1^[1].

Materials:

- Host cell line for Poliovirus 1
- Poliovirus 1 stock
- **Lactose octaacetate** solutions of varying concentrations
- Culture medium
- 96-well plates

Procedure:

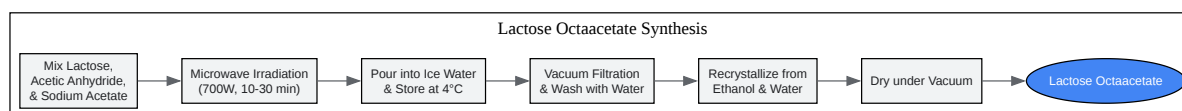
- Seed the 96-well plates with the host cells and allow them to form a confluent monolayer.
- Infect the cells with Poliovirus 1 in the presence of varying concentrations of **lactose octaacetate**. Include a virus control (cells with virus but no compound) and a cell control (cells with no virus or compound).
- Incubate the plates and visually inspect for cytopathic effect (CPE) daily.

- The 50% inhibitory concentration (IC₅₀) is defined as the concentration of **lactose octaacetate** that inhibits 50% of the viral replication compared to the virus control.
- Calculate the Selectivity Index (SI) as the ratio of CC₅₀ to IC₅₀.

Visualizations

Experimental Workflow Diagrams

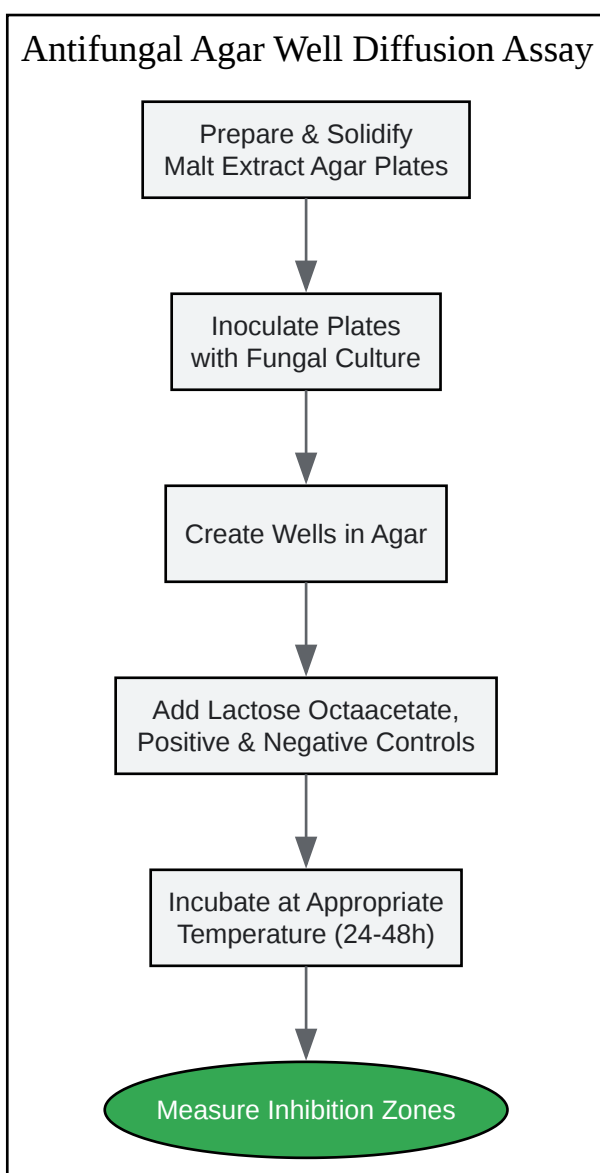
The following diagrams, generated using Graphviz (DOT language), illustrate the workflows of the key experimental protocols.

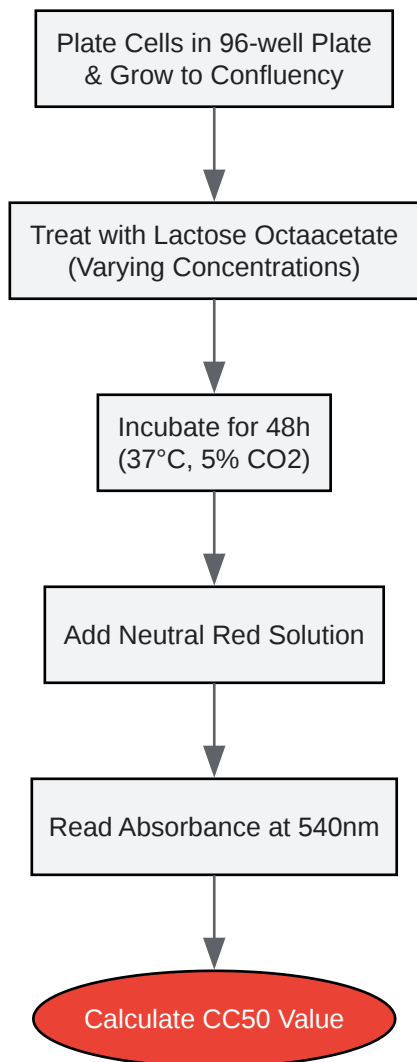
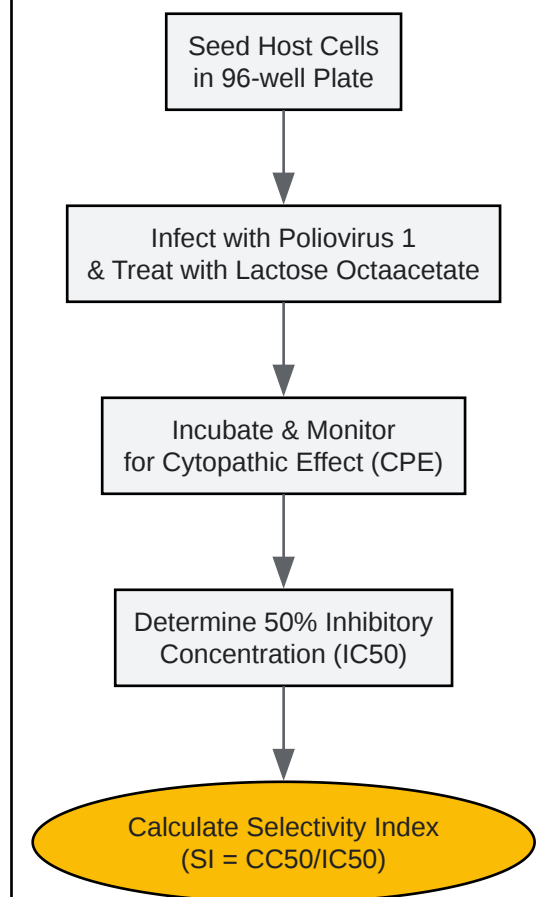


[Click to download full resolution via product page](#)

Caption: Workflow for the microwave-assisted synthesis of **lactose octaacetate**.

Antifungal Agar Well Diffusion Assay



Cytotoxicity Assay (Neutral Red Uptake)**Antiviral Assay (CPE Inhibition)**

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. biointerfaceresearch.com [biointerfaceresearch.com]

- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [A Preliminary Investigation into the Bioactivity of Lactose Octaacetate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1353273#preliminary-investigation-of-lactose-octaacetate-bioactivity]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com